Application Notes and Protocols for IR5790 Staining in Fixed Tissues

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Compound of Interest

Compound Name:	*IR5790*
Cat. No.:	*B12372952*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the use of the near-infrared fluorescent dye **IR5790** in the immunofluorescent staining of fixed tissues. The use of near-infrared (NIR) dyes for immunofluorescence offers significant advantages, primarily due to the reduction in autofluorescence commonly observed in biological samples at lower wavelengths. This results in a higher signal-to-noise ratio, enabling clearer and more sensitive detection of target antigens.

The following protocols are generalized and may require optimization for specific tissues, antigens, and primary antibodies. It is recommended to perform initial experiments to determine the optimal conditions for your specific application.

Quantitative Data Summary

For consistent and reproducible results, refer to the following table for key quantitative parameters in the **IR5790** staining protocol.

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Parameter	Recommended Value/Range	Notes
IR5790 Excitation Max	~780 nm	Optimal excitation wavelength for the fluorophore.
IR5790 Emission Max	~800 nm	Optimal emission wavelength for detection.
Fixative	4% Paraformaldehyde (PFA) in PBS	Other fixatives like methanol or acetone can be used depending on the antigen.[1]
Tissue Section Thickness	5 - 20 µm	For cryosections or paraffin-embedded sections.
Antigen Retrieval	Heat-Induced Epitope Retrieval (HIER) or Proteolytic-Induced Epitope Retrieval (PIER)	Method depends on the target antigen and fixation method.
Permeabilization Agent	0.1 - 0.5% Triton X-100 or Tween-20 in PBS	Required for intracellular targets.
Blocking Solution	1-5% Bovine Serum Albumin (BSA) or 5-10% Normal Goat Serum in PBS	Incubate for at least 1 hour to minimize non-specific binding.
Primary Antibody Dilution	As recommended by the manufacturer	Typically in the range of 1:100 to 1:1000.
Primary Antibody Incubation	1-2 hours at room temperature or overnight at 4°C	Overnight incubation at 4°C is often recommended for optimal binding.[1]
IR5790-conjugated Secondary Antibody Dilution	1:200 - 1:2000	Should be optimized for each experiment.
Secondary Antibody Incubation	1-2 hours at room temperature, protected from light	Minimize light exposure to prevent photobleaching.[1]

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*Note: The exact excitation and emission maxima for **IR5790** should be confirmed from the manufacturer's datasheet. The values provided are representative of a typical near-infrared dye.

Experimental Protocols

Part 1: Tissue Preparation and Sectioning

1.1. Fixation:

- For perfusion fixation, anesthetize the animal and perfuse transcardially with ice-cold Phosphate Buffered Saline (PBS) followed by 4% Paraformaldehyde (PFA) in PBS.
- For immersion fixation, dissect the tissue of interest and immerse it in 4% PFA in PBS for 4-24 hours at 4°C. The volume of fixative should be at least 10 times the volume of the tissue. [2]

1.2. Dehydration and Embedding (for Paraffin Sections):

- After fixation, wash the tissue in PBS.
- Dehydrate the tissue through a graded series of ethanol solutions (e.g., 70%, 95%, 100%).
- Clear the tissue in xylene.
- Infiltrate and embed the tissue in paraffin wax.

1.3. Sectioning:

- For paraffin-embedded tissues, cut sections at 5-10 µm thickness using a microtome.
- For frozen tissues (after cryoprotection in sucrose), cut sections at 10-20 µm thickness using a cryostat.
- Mount the sections on positively charged slides.

Part 2: Deparaffinization and Rehydration (for Paraffin Sections)

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- Immerse slides in xylene to remove paraffin (2 x 5 minutes).
- Rehydrate the sections by immersing them in a graded series of ethanol solutions (100%, 95%, 70%, 50%) for 5 minutes each.
- Rinse with deionized water.

Part 3: Antigen Retrieval

- Heat-Induced Epitope Retrieval (HIER): Immerse slides in a retrieval solution (e.g., 10 mM Sodium Citrate, pH 6.0) and heat to 95-100°C for 20-30 minutes. Allow slides to cool to room temperature.
- Proteolytic-Induced Epitope Retrieval (PIER): Incubate sections with an enzyme such as Proteinase K or Trypsin at 37°C for a predetermined time.

Part 4: Immunofluorescent Staining

4.1. Permeabilization:

- Wash sections with PBS.
- If targeting intracellular antigens, permeabilize the tissue by incubating with 0.1-0.5% Triton X-100 in PBS for 10-15 minutes.

4.2. Blocking:

- Wash sections with PBS.
- Incubate the sections in a blocking solution (e.g., 5% Normal Goat Serum and 1% BSA in PBS) for 1 hour at room temperature in a humidified chamber to block non-specific antibody binding.

4.3. Primary Antibody Incubation:

- Dilute the primary antibody to its optimal concentration in the blocking solution.

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- Incubate the sections with the diluted primary antibody overnight at 4°C in a humidified chamber.

4.4. Secondary Antibody Incubation:

- Wash the sections three times with PBS containing 0.1% Tween-20 (PBST) for 5 minutes each.
- Dilute the **IR5790**-conjugated secondary antibody in the blocking solution.
- Incubate the sections with the secondary antibody for 1-2 hours at room temperature in a humidified chamber, protected from light.

4.5. Washing:

- Wash the sections three times with PBST for 5 minutes each, protected from light.
- Perform a final wash with PBS.

Part 5: Mounting and Imaging

- Carefully remove excess PBS from the slides.
- Apply a drop of antifade mounting medium to the tissue section.
- Coverslip the slide, avoiding air bubbles.
- Seal the edges of the coverslip with nail polish.
- Image the slides using a fluorescence microscope equipped with the appropriate filters for **IR5790** (Excitation: ~780 nm, Emission: ~800 nm).

Visualizations

Experimental Workflow

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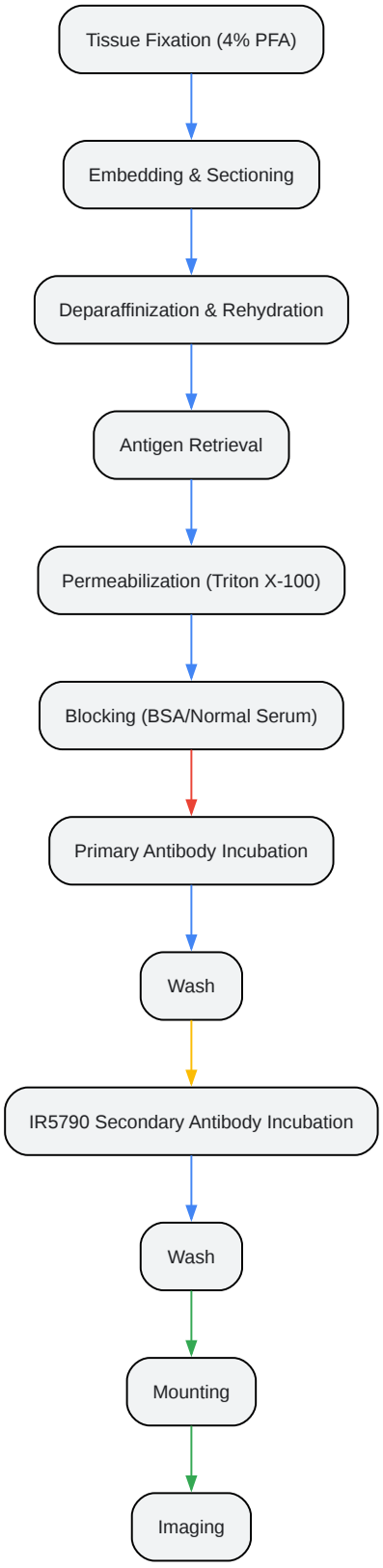

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Caption: Workflow for **IR5790** immunofluorescent staining of fixed tissues.

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Example Signaling Pathway: PI3K/Akt

The following diagram illustrates the PI3K/Akt signaling pathway, a common target of investigation in drug development that can be visualized using immunofluorescence by targeting key proteins such as phosphorylated Akt (p-Akt).

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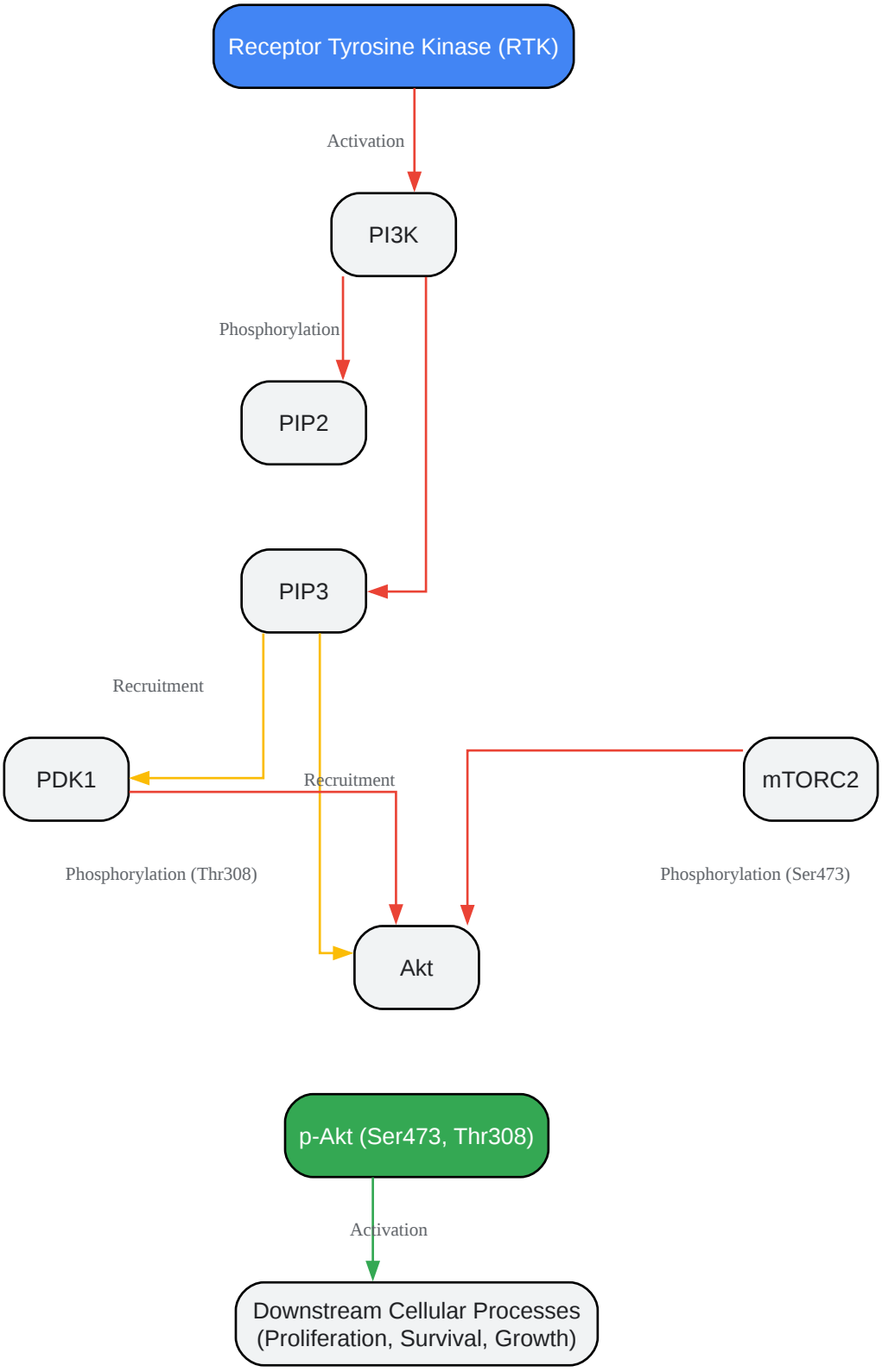

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Caption: Simplified diagram of the PI3K/Akt signaling pathway.

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